

Application Notes and Protocols for Optogenetic Control of mGluR7-Expressing Neurons

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Compound of Interest

Compound Name: *mGluR7-IN-1*

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These application notes provide a comprehensive guide to utilizing optogenetics for the precise control of metabotropic glutamate receptor 7 (mGluR7)-expressing neurons. This technology offers unparalleled spatiotemporal resolution for dissecting the role of mGluR7 in neural circuits and its implications for neurological and psychiatric disorders.

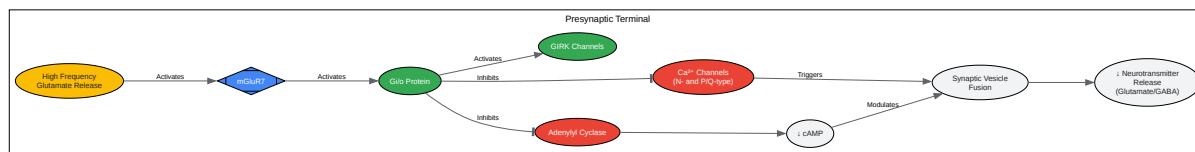
Introduction to mGluR7 and Optogenetic Control

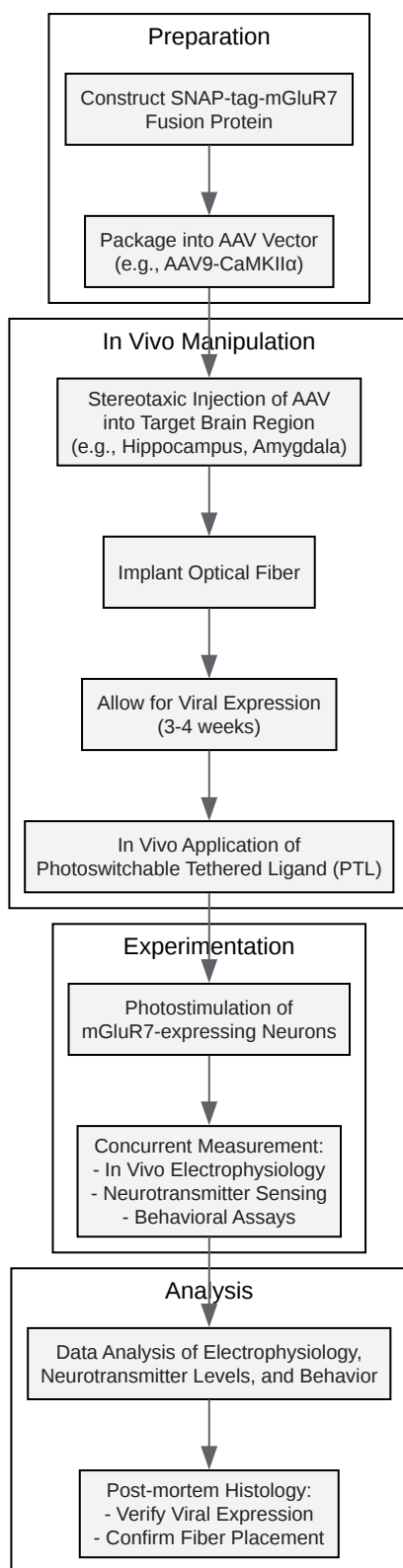
Metabotropic glutamate receptor 7 (mGluR7) is a presynaptic G-protein coupled receptor (GPCR) that belongs to the group III mGluRs. It is characterized by its low affinity for glutamate, suggesting it is primarily activated under conditions of high synaptic activity.^[1] mGluR7 is widely distributed throughout the central nervous system (CNS), with high expression in the hippocampus, amygdala, and hypothalamus.^[1] Functionally, mGluR7 is coupled to Gi/o proteins, and its activation typically leads to the inhibition of adenylyl cyclase, modulation of presynaptic calcium and potassium channels, and ultimately, a reduction in neurotransmitter release, affecting both glutamatergic and GABAergic synapses.^[1]

Optogenetic control of mGluR7 allows for the light-inducible activation of these receptors, mimicking their endogenous function with high precision. This is achieved by engineering a light-sensitive mGluR7, for instance, by fusing it with a SNAP-tag and applying a photoswitchable tethered ligand (PTL). This approach enables researchers to investigate the specific contributions of mGluR7 to synaptic plasticity, neuronal excitability, and behavior in a reversible and cell-type-specific manner.

Signaling Pathway of mGluR7

Activation of mGluR7 initiates a cascade of intracellular events mediated by the Gi/o protein. The primary downstream effectors include the inhibition of adenylyl cyclase, which reduces cyclic AMP (cAMP) levels, and the modulation of ion channels.





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References

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